

# Application Notes: Unlocking Flame Retardant Synergy Between Antimony Trioxide and Halogenated Compounds

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## Compound of Interest

Compound Name: *Diantimony trioxide*

CAS No.: 1327-33-9

Cat. No.: B073202

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## Abstract

This document provides a detailed technical guide for researchers, scientists, and product development professionals on the synergistic flame retardant (FR) mechanism between **diantimony trioxide** ( $\text{Sb}_2\text{O}_3$ ) and halogenated compounds. It delves into the fundamental chemical interactions, provides field-proven testing protocols for evaluating performance, and presents illustrative data. The core of this synergy lies in a dominant gas-phase flame inhibition mechanism, supplemented by condensed-phase effects, which together provide highly effective fire safety for a wide range of polymeric materials.<sup>[1][2]</sup> This guide is designed to equip technical professionals with the knowledge to effectively formulate, test, and understand this critical flame retardant system.

## Theoretical Background: The Chemistry of Synergism

Antimony trioxide on its own exhibits negligible flame retardant properties.[3][4] Its profound efficacy is only realized when paired with a halogen source, typically a brominated or chlorinated organic compound incorporated into a polymer matrix.[1][2][3] The synergy unfolds through a multi-step process initiated by the heat from a fire source.

## 2.1 Primary Mechanism: Gas-Phase Flame Inhibition

The principal mode of action occurs in the gaseous phase above the burning polymer.[3][4][5] Combustion is a self-propagating cycle driven by highly energetic free radicals, primarily hydrogen ( $\text{H}\cdot$ ) and hydroxyl ( $\text{OH}\cdot$ ) radicals.[1] The antimony-halogen system disrupts this cycle through a process of radical trapping.[4]

- **Decomposition and Reaction:** Upon heating, the halogenated flame retardant decomposes and releases hydrogen halide gas ( $\text{HX}$ , where  $\text{X} = \text{Br}$  or  $\text{Cl}$ ).[3]
- **Formation of Volatile Antimony Halides:** Antimony trioxide reacts with the hydrogen halide to form volatile antimony species, primarily antimony trihalide ( $\text{SbX}_3$ ) and antimony oxyhalide ( $\text{SbOX}$ ).[3][6]
  - $\text{Sb}_2\text{O}_3 + 6\text{HX} \rightarrow 2\text{SbX}_3 + 3\text{H}_2\text{O}$ [3]
- **Radical Scavenging:** The volatile antimony trihalides enter the flame zone and act as potent radical scavengers, effectively "poisoning" the flame by terminating the chain reactions necessary for combustion.[1][3][6] This is achieved through a series of reactions that consume the high-energy radicals.[3]
  - $\text{SbX}_3 + \text{H}\cdot \rightarrow \text{SbX}_2 + \text{HX}$
  - $\text{SbX}_2 + \text{H}\cdot \rightarrow \text{SbX} + \text{HX}$
  - $\text{SbX} + \text{H}\cdot \rightarrow \text{Sb} + \text{HX}$
  - $\text{H}\cdot + \text{OH}\cdot \rightarrow \text{H}_2\text{O}$  (Interrupted by  $\text{SbX}_3$ )

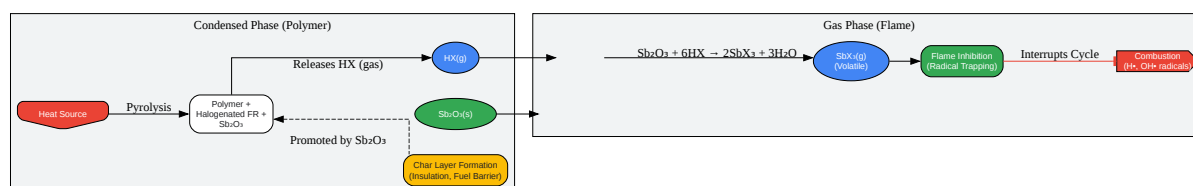
This scavenging significantly reduces the flame's energy and rate of reaction, leading to flame suppression.[3] The antimony species act catalytically, regenerating  $\text{HX}$  which can continue the cycle.[7]

## 2.2 Secondary Mechanism: Condensed-Phase Effects

While gas-phase inhibition is dominant, reactions in the solid (condensed) phase also contribute to the overall flame retardancy.

- **Char Promotion:** Antimony trioxide can promote the formation of a carbonaceous char layer on the surface of the polymer.[1][2][4][6] This char layer acts as a physical barrier, insulating the underlying polymer from heat and oxygen and preventing the escape of flammable volatile gases that fuel the fire.[1][3][6]
- **Endothermic Reactions:** The initial decomposition of the halogenated compound and the reaction with  $\text{Sb}_2\text{O}_3$  are endothermic, meaning they absorb heat from the polymer, thus cooling it and slowing its thermal degradation.[3]

The following diagram illustrates the interconnected gas-phase and condensed-phase mechanisms.



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**Caption:** Synergistic flame retardant mechanism of  $\text{Sb}_2\text{O}_3$  and halogenated compounds.

## Experimental Protocols for Performance Evaluation

To quantify the efficacy of the antimony-halogen flame retardant system, several standardized tests are employed. These protocols are essential for material characterization, quality control, and regulatory compliance.

### 3.1 Limiting Oxygen Index (LOI) - ASTM D2863 / ISO 4589-2

The LOI test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.[\[8\]](#)[\[9\]](#) A higher LOI value indicates better flame resistance.[\[9\]](#)[\[10\]](#)

#### 3.1.1 Protocol

- **Specimen Preparation:** Prepare vertically oriented bar specimens of the polymer material (e.g., 100 mm x 6.5 mm x 3.0 mm).[\[11\]](#) Ensure specimens are clean and free of contaminants.[\[8\]](#)
- **Apparatus Setup:** Place the specimen vertically in the center of a heat-resistant glass column.[\[9\]](#)[\[10\]](#) Introduce a mixture of oxygen and nitrogen gas from the bottom of the column.
- **Ignition:** Ignite the top of the specimen using a propane flame. Once the specimen is well lit, remove the ignition source.[\[10\]](#)
- **Observation & Adjustment:** Observe the combustion behavior.
  - If the flame self-extinguishes, increase the oxygen concentration.
  - If the specimen burns continuously according to specified criteria (e.g., for more than 3 minutes or burns a certain length), decrease the oxygen concentration.[\[12\]](#)
- **Determination:** Systematically adjust the oxygen concentration until the minimum level that sustains combustion is found. This percentage is the LOI value.[\[8\]](#)[\[9\]](#)

### 3.2 UL 94 Vertical Burn Test

This test classifies the flammability of plastics based on their response to a small open flame under controlled conditions.[\[13\]](#) It is a critical test for materials used in electronic devices and

appliances.[14]

### 3.2.1 Protocol

- Specimen Preparation: Prepare rectangular bar specimens (e.g., 125 mm x 13 mm x 3.0 mm).[15][16]
- Apparatus Setup: Clamp the specimen vertically at its top end. Place a layer of dry absorbent surgical cotton 30 cm below the specimen to test for flaming drips.[14]
- First Flame Application: Apply a calibrated burner flame to the bottom free end of the specimen for 10 seconds, then remove it.[14][17]
- First Observation: Record the duration of flaming combustion (t1) after the first flame application.
- Second Flame Application: Immediately after flaming from the first application ceases, re-apply the flame for another 10 seconds.[14][17]
- Second Observation: Record the duration of flaming combustion (t2) and glowing combustion (t3) after the second flame application. Note if any flaming drips ignite the cotton. [17]
- Classification: Classify the material based on the recorded times and dripping behavior according to the UL 94 standard.

| Rating | Afterflame Time (t1 or t2) | Total Afterflame Time (t1+t2 for 5 specimens) | Afterflame + Afterglow Time (t2+t3) | Dripping                                     |
|--------|----------------------------|-----------------------------------------------|-------------------------------------|----------------------------------------------|
| V-0    | ≤ 10 s                     | ≤ 50 s                                        | ≤ 30 s                              | No flaming drips                             |
| V-1    | ≤ 30 s                     | ≤ 250 s                                       | ≤ 60 s                              | No flaming drips                             |
| V-2    | ≤ 30 s                     | ≤ 250 s                                       | ≤ 60 s                              | Flaming drips that ignite cotton are allowed |

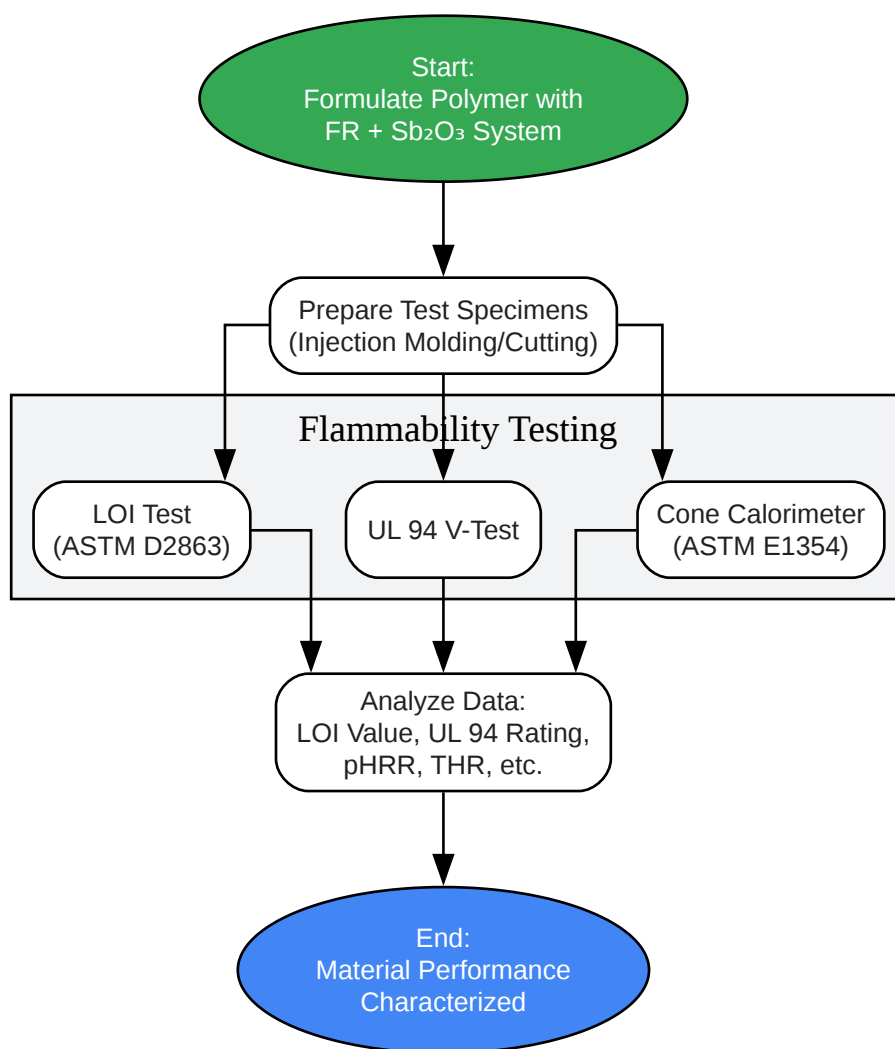
### 3.3 Cone Calorimetry (ASTM E1354 / ISO 5660)

The cone calorimeter is a highly effective instrument for measuring the reaction-to-fire properties of materials under forced combustion conditions.<sup>[18][19]</sup> It provides quantitative data on heat release rate (HRR), which is the single most important variable in characterizing fire hazard.<sup>[20]</sup>

#### 3.3.1 Protocol

- **Specimen Preparation:** Prepare flat, square specimens (e.g., 100 mm x 100 mm x 3-5 mm).<sup>[11][21]</sup> Wrap the specimen in aluminum foil, leaving the top surface exposed, and place it in the sample holder.
- **Apparatus Setup:** Position the sample holder horizontally under the conical heater. Set the desired external heat flux (e.g., 35 or 50 kW/m<sup>2</sup>).<sup>[11][21]</sup>
- **Ignition & Testing:** The conical heater radiates a constant heat flux onto the sample surface. A spark igniter ignites the flammable gases that are pyrolyzed from the sample.<sup>[21]</sup> The instrument continuously measures oxygen consumption in the exhaust stream to calculate the heat release rate over time.
- **Data Collection:** Key parameters measured include:
  - **Time to Ignition (TTI):** Time until sustained flaming begins.
  - **Peak Heat Release Rate (pHRR):** The maximum heat release rate, indicating the fire's intensity.
  - **Total Heat Released (THR):** The total energy produced during combustion.
  - **Smoke Production Rate (SPR):** The rate at which smoke is generated.

The following diagram outlines the general workflow for evaluating a flame-retarded polymer.



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**Caption:** Experimental workflow for FR polymer evaluation.

## Illustrative Performance Data

The addition of a halogenated flame retardant and antimony trioxide synergist dramatically improves the fire resistance of polymers. The following tables provide typical data for a common polymer like Acrylonitrile Butadiene Styrene (ABS).

Table 1: Typical Limiting Oxygen Index (LOI) and UL 94 V-Test Results for ABS

| Formulation                                          | LOI (%) | UL 94 Rating (3.0 mm) |
|------------------------------------------------------|---------|-----------------------|
| Neat ABS Resin                                       | ~18.5   | No Rating (NR)        |
| ABS + Brominated FR                                  | ~24     | V-2                   |
| ABS + Brominated FR + Sb <sub>2</sub> O <sub>3</sub> | > 28    | V-0                   |

Note: Values are illustrative and can vary based on the specific halogenated FR, its loading level, and the grade of ABS.

Table 2: Typical Cone Calorimeter Data for ABS (Heat Flux: 35 kW/m<sup>2</sup>)

| Formulation                                             | TTI (s) | pHRR (kW/m <sup>2</sup> ) | THR (MJ/m <sup>2</sup> ) |
|---------------------------------------------------------|---------|---------------------------|--------------------------|
| Neat ABS Resin                                          | 35      | ~1100                     | ~95                      |
| ABS + Brominated FR<br>+ Sb <sub>2</sub> O <sub>3</sub> | 45      | ~150                      | ~50                      |

As the data shows, the synergistic system significantly increases the LOI, achieves the highest UL 94 classification (V-0), and drastically reduces the peak heat release rate in the cone calorimeter test.[\[22\]](#)

## Conclusion

The synergy between antimony trioxide and halogenated compounds is a cornerstone of flame retardant technology for polymers. The dominant gas-phase radical trapping mechanism, supported by condensed-phase charring, provides a robust and efficient means of interrupting the combustion cycle. By utilizing standardized testing protocols such as LOI, UL 94, and Cone Calorimetry, researchers and developers can precisely quantify the performance enhancements and formulate materials that meet stringent fire safety standards across a multitude of applications, from consumer electronics to building materials.[\[6\]](#)

## References

- The Guardian of the Flame-Resistant: How Antimony Trioxide Works. (2025). Vertex AI Search.
- Flame Retardant Mechanism of Antimony Trioxide. Nihon Seiko Co., Ltd.

- Synergistic Effects of Antimony Trioxide ( $\text{Sb}_2\text{O}_3$ ) with Halogenated Flame Retardants. NINGBO INNO PHARMCHEM CO.,LTD.
- Understanding the Synergistic Mechanism of Antimony Trioxide in Flame Retardancy. (2026). NINGBO INNO PHARMCHEM CO.,LTD.
- Bromine based flame retardants: mechanism of action, core advantages, and early application found
- How do flame retardants work?
- Understanding The UL94 Vertical Burn Test. MG Chemicals.
- Mode of action. FLAMERETARDANTS-ONLINE.
- UL94 Flammability Test Method Overview. Boedeker Plastics.
- Optimizing Flame Retardancy: The Synergistic Power of  $\text{Sb}_2\text{O}_3$  in Polymers. NINGBO INNO PHARMCHEM CO.,LTD.
- How do you test for limiting oxygen index?- standard. (2023). Standard Groups plc.
- UL 94 Vertical Burning Test with 50 W Flame. Measurlabs.
- UL 94 Test for Flammability of Plastic Materials for Parts in Devices and Appliances. (1997).
- UL 94 Flammability Standards: Vertical & Horizontal Burn. (2025). SpecialChem.
- A review on cone calorimeter for assessment of flame-retarded polymer composites. SpringerLink.
- Measuring Flammability Resistance: Limiting Oxygen Index (LOI) Analysis Following ASTM D2863. (2025). Polymer Testing Instruments & Lab.
- Limiting Oxygen Index Tester | LOI Tester ISO 4589-2 ASTM D2863 NES 714. (2022). Wewon Environmental Chambers Co., Ltd.
- Oxygen Index Testing As per standard ASTM D2863. Kiyo R&D.
- Cone calorimeter study of polyethylene flame retarded with expandable graphite and intumescent fire-retardant additives. SciSpace.
- Thermal Hazard and Smoke Toxicity Assessment of Building Polymers Incorporating TGA and FTIR—Integrated Cone Calorimeter Arrangement. (2022). MDPI.
- A Phosphorus–Silicon Synergistic Reactive Flame Retardant. (2025). American Chemical Society.
- Cone calorimeter analysis of UL-94 V-rated plastics. (2007). National Institute of Standards and Technology.
- Cone calorimeter analysis of UL-94 V-rated plastics. (2025).

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## Sources

- [1. nbinnno.com \[nbinnno.com\]](#)
- [2. nbinnno.com \[nbinnno.com\]](#)
- [3. How does antimony trioxide work as flame retardant? - Liaoning Victory Fire-retardant Material Technology Co., Ltd. \[vtalc.com\]](#)
- [4. nihonseiko.co.jp \[nihonseiko.co.jp\]](#)
- [5. Mode of action | FLAMERETARDANTS-ONLINE \[flameretardants-online.com\]](#)
- [6. nbinnno.com \[nbinnno.com\]](#)
- [7. aerofiltri.it \[aerofiltri.it\]](#)
- [8. How do you test for limiting oxygen index?- standard \[standard-groups.com\]](#)
- [9. kiyorndlab.com \[kiyorndlab.com\]](#)
- [10. polymertesting.in \[polymertesting.in\]](#)
- [11. pubs.acs.org \[pubs.acs.org\]](#)
- [12. wewontech.com \[wewontech.com\]](#)
- [13. specialchem.com \[specialchem.com\]](#)
- [14. mgchemicals.com \[mgchemicals.com\]](#)
- [15. measurlabs.com \[measurlabs.com\]](#)
- [16. mdcpp.com \[mdcpp.com\]](#)
- [17. boedeker.com \[boedeker.com\]](#)
- [18. researchgate.net \[researchgate.net\]](#)
- [19. tsapps.nist.gov \[tsapps.nist.gov\]](#)
- [20. scispace.com \[scispace.com\]](#)
- [21. mdpi.com \[mdpi.com\]](#)
- [22. researchgate.net \[researchgate.net\]](#)
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